

Theoretical Models of Cerium-144 Decay: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cerium-144

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Introduction

Cerium-144 (^{144}Ce) is a significant radioisotope with a half-life of approximately 284.9 days.[1][2][3][4][5] As a fission product of uranium and plutonium, it is of considerable interest in nuclear physics, waste management, and, increasingly, in medical applications as a parent isotope for radiopharmaceutical development.[1][6] A thorough understanding of its decay properties, grounded in robust theoretical models, is crucial for its safe handling and effective application. This technical guide provides a comprehensive overview of the theoretical models governing the decay of ^{144}Ce , supported by quantitative data, experimental methodologies, and detailed visualizations.

Decay Characteristics of **Cerium-144**

Cerium-144, with 58 protons and 86 neutrons, is a neutron-rich nuclide and therefore undergoes beta-minus (β^-) decay.[1] In this process, a neutron within the nucleus is converted

into a proton, with the simultaneous emission of an electron (beta particle) and an electron antineutrino. The decay of ^{144}Ce exclusively proceeds via β^- emission to its daughter nuclide, Praseodymium-144 (^{144}Pr).^{[1][2]}

The decay of ^{144}Ce primarily populates excited states of ^{144}Pr , which then de-excite to the ground state through the emission of gamma (γ) rays. The subsequent decay of ^{144}Pr , which has a much shorter half-life of 17.29 minutes, also proceeds via beta decay to Neodymium-144 (^{144}Nd).^{[2][7]}

Quantitative Decay Data

The decay of ^{144}Ce has been extensively studied, and the following tables summarize the key quantitative data.

Table 1: General Properties of **Cerium-144**

Property	Value
Half-life ($T_{1/2}$)	284.89 (6) days ^[2]
Decay Mode	100% Beta-minus (β^-) ^[2]
Q-value (β^-)	318.6 (8) keV ^[2]
Parent Nuclide	^{144}La ^{[1][5]}
Daughter Nuclide	^{144}Pr ^{[1][2]}

Table 2: Beta Decay Transitions of **Cerium-144**

Endpoint Energy (keV)	Transition Probability (%)	Nature of Transition	log ft
318.6 (8)	76.9 (3)	1st forbidden non-unique	7.42
238.5 (8)	3.9 (2)	1st forbidden non-unique	8.33
185.1 (8)	19.2 (1)	1st forbidden non-unique	7.27

Data sourced from the Laboratoire National Henri Becquerel (LNE-LNHB/CEA) Table of Radionuclides.[2]

Table 3: Major Gamma Transitions Following **Cerium-144** Decay

Energy (keV)	Emission Probability (%)	Multipolarity
133.5152 (20)	17.01 (19)	M1
99.952 (9)	0.128 (6)	E2
80.120 (4)	4.83 (17)	M1
53.395 (5)	0.90 (4)	M1
40.92 (3)	1.16 (18)	M1
33.563 (9)	1.28 (6)	M1

Data sourced from the Laboratoire National Henri Becquerel (LNE-LNHB/CEA) Table of Radionuclides.[2]

Theoretical Framework of **Cerium-144** Beta Decay

The beta decay of ^{144}Ce is characterized by "first-forbidden non-unique" transitions.[2] This classification arises from the Fermi theory of beta decay and the selection rules dictated by the changes in nuclear spin (ΔJ) and parity ($\Delta\pi$) between the initial and final nuclear states.

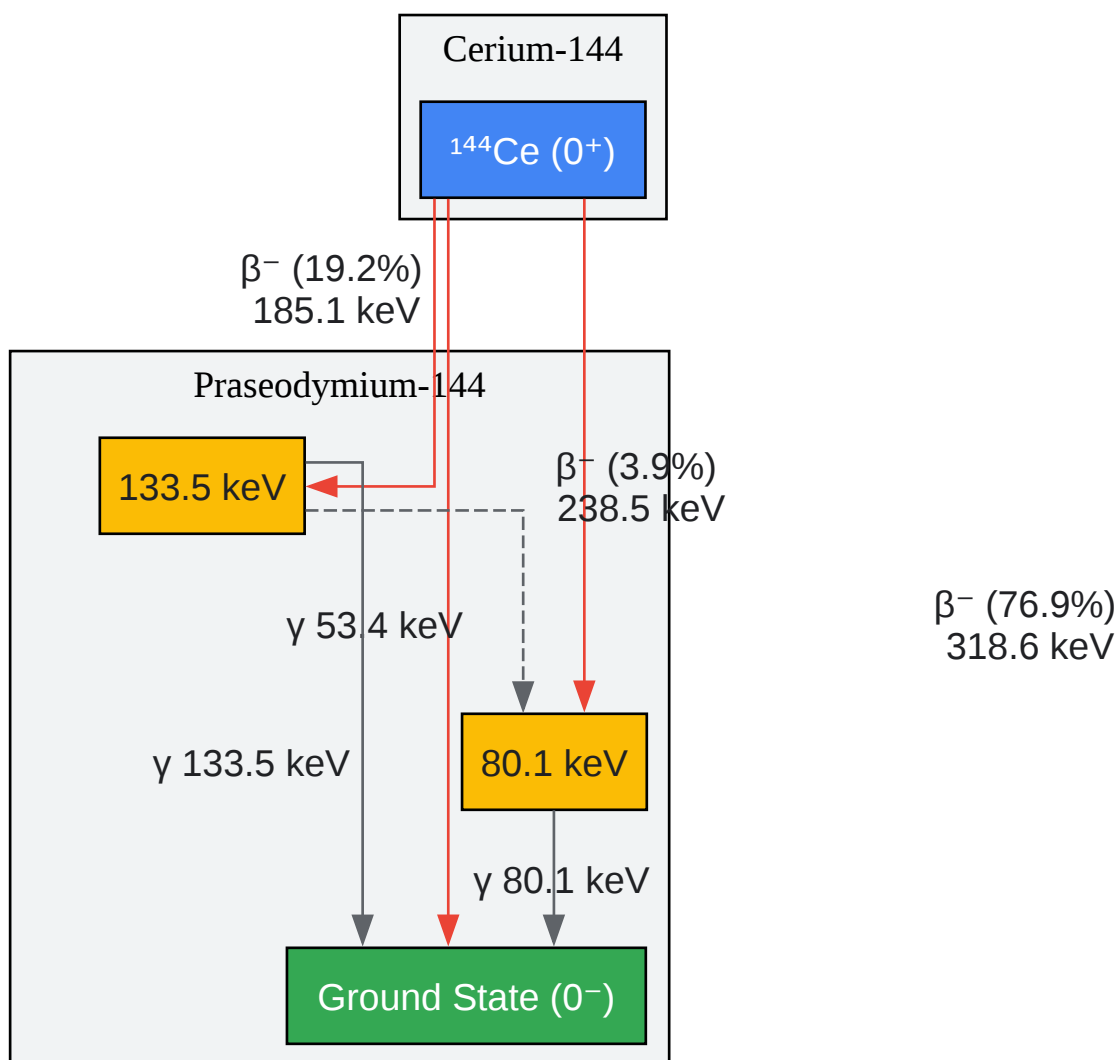
- **Allowed Transitions:** In the simplest beta decay transitions, the electron and antineutrino carry away a total angular momentum of zero ($\Delta J = 0$ or 1 , with no change in parity, $\Delta \pi = \text{no}$). These are known as allowed transitions.
- **Forbidden Transitions:** When the selection rules for allowed transitions are not met, the decay can still proceed, but with a lower probability (and thus a longer half-life). These are termed "forbidden" transitions. The degree of forbiddenness depends on the change in nuclear spin and parity.

In the case of ^{144}Ce , the ground state has a spin and parity of 0^+ . The beta decay populates states in ^{144}Pr with different spins and parities. The transitions are classified as "first-forbidden" because they involve a change in parity ($\Delta \pi = \text{yes}$) and a change in spin of $\Delta J = 0, 1$, or 2 . The "non-unique" designation refers to the fact that for a given ΔJ , multiple values of the orbital angular momentum of the emitted leptons are possible.

The theoretical description of the energy spectrum of the emitted beta particles in these forbidden transitions is more complex than for allowed transitions. The spectrum shape is modified by a "shape factor," $C(W)$, which depends on the electron energy (W) and the specific nuclear matrix elements involved in the transition. For a simplified description, a three-branch model can be used to approximate the experimental antineutrino energy distribution.^[1] This model incorporates the Coulomb interaction via the Fermi function and a generic treatment for first-forbidden non-unique transitions.^[1]

Decay Scheme of **Cerium-144**

The following diagram illustrates the decay scheme of ^{144}Ce , showing the beta decay branches to the excited states of ^{144}Pr and the subsequent gamma emissions.



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Caption: Decay scheme of **Cerium-144**.

Experimental Protocols for Measuring **Cerium-144** Decay

The characterization of the decay of ^{144}Ce relies on several key experimental techniques:

- **Gamma-Ray Spectroscopy:** This technique is used to identify and quantify the gamma rays emitted during the de-excitation of the daughter nucleus.
 - **Methodology:** A common setup involves a high-purity germanium (HPGe) or a sodium iodide (NaI(Tl)) scintillation detector.[8] The detector is coupled to a multichannel analyzer

(MCA) which records the energy spectrum of the detected gamma rays.[8] The source, often a carrier-free sample of ^{144}Ce , is placed at a calibrated distance from the detector.[8] Energy and efficiency calibrations of the detector are performed using standard radioactive sources with well-known gamma-ray energies and intensities. The resulting spectrum shows distinct peaks corresponding to the different gamma transitions, allowing for the determination of their energies and relative intensities.[8]

- **Beta-Ray Spectroscopy:** This method is employed to measure the energy distribution of the emitted beta particles.
 - **Methodology:** Magnetic spectrometers or solid-state detectors, such as silicon lithium-drifted [Si(Li)] detectors, are used.[9] The ^{144}Ce source is typically prepared on a thin backing to minimize energy loss of the beta particles within the source material.[8] The spectrometer separates the beta particles based on their momentum (and thus energy), allowing for the measurement of the energy spectrum. By analyzing the shape of the beta spectrum, information about the nature of the beta transitions (allowed or forbidden) can be obtained.
- **Coincidence Measurements:** These experiments are crucial for establishing the relationships between different radiations emitted in the decay cascade.
 - **Methodology:** A typical beta-gamma coincidence setup involves a beta detector and a gamma detector positioned at a specific angle to each other.[10] An electronic circuit is used to record events only when both detectors register a signal within a very short time window. By selecting a specific beta energy and measuring the coincident gamma spectrum, or vice versa, the decay scheme can be constructed, confirming which beta transitions populate which excited states in the daughter nucleus.[8]

Conclusion

The decay of **Cerium-144** is a well-characterized process that is accurately described by the theory of first-forbidden non-unique beta decay. The comprehensive understanding of its decay scheme, supported by precise experimental measurements, is fundamental for its application in various scientific and medical fields. The data and models presented in this guide provide a solid foundation for researchers and professionals working with this important radioisotope.

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